

Application Notes and Protocols for CMF019 in Heart Failure Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CMF019

Cat. No.: B15606168

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Introduction

CMF019 is a small molecule, selective agonist for the apelin receptor (APJ), a G protein-coupled receptor (GPCR) implicated in cardiovascular function.^[1] Notably, **CMF019** exhibits biased agonism, preferentially activating the G α i signaling pathway over the β -arrestin pathway.^{[1][2]} This characteristic is of significant interest in the context of heart failure, as activation of the G α i pathway is associated with beneficial cardiovascular effects, such as increased cardiac contractility, while the β -arrestin pathway has been linked to adverse effects like cardiac hypertrophy.^{[1][2]} These application notes provide a comprehensive overview of the experimental design and detailed protocols for utilizing **CMF019** in preclinical heart failure models.

Data Presentation

Table 1: In Vitro Characterization of CMF019

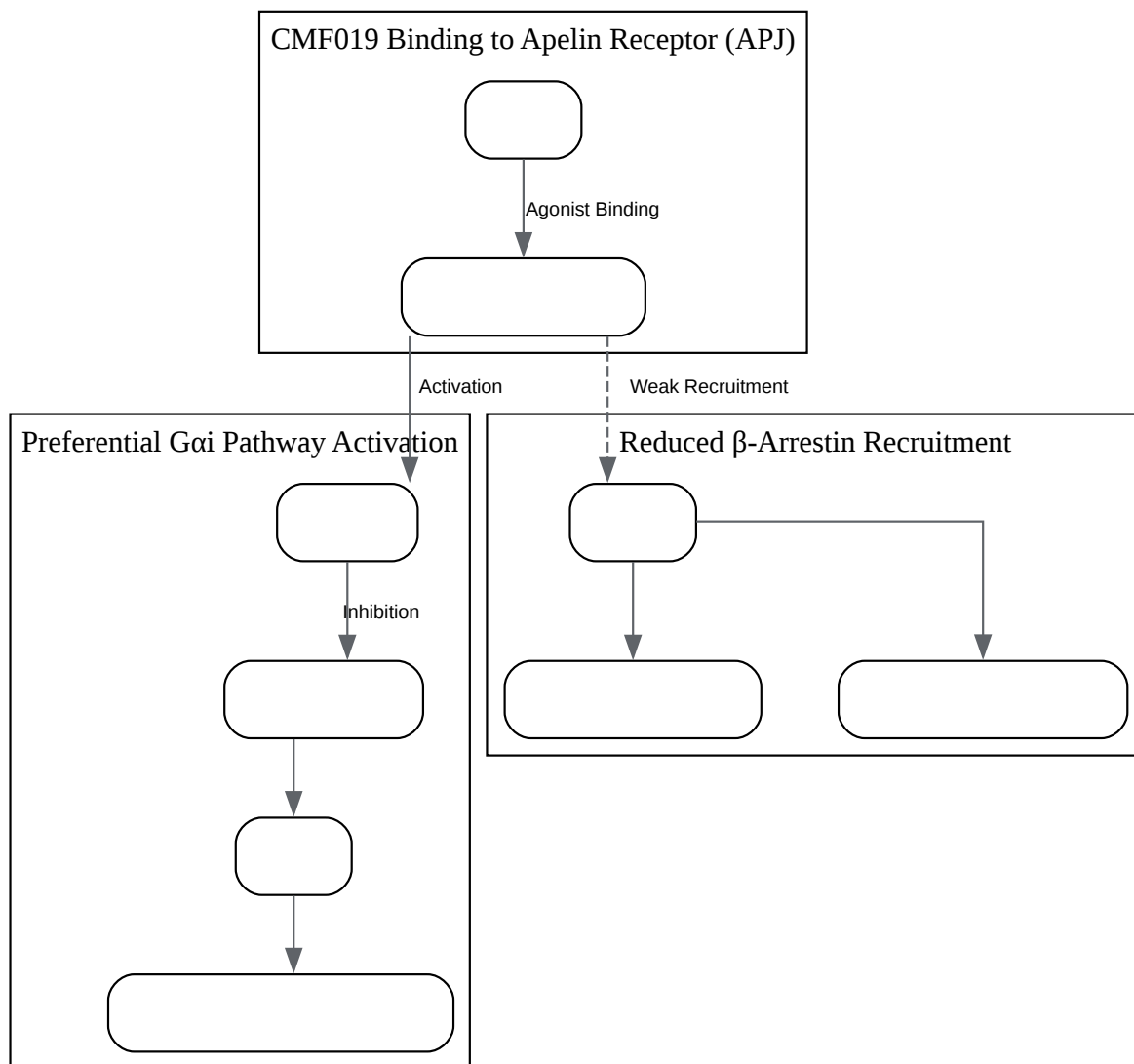
Parameter	Species	Value	Reference
Binding Affinity (pKi)	Human	8.58 ± 0.04	[1]
Rat	8.49 ± 0.04	[1]	
Mouse	8.71 ± 0.06	[1]	
Functional Potency (pD2)			
Gai Pathway (cAMP inhibition)	-	10.00 ± 0.13	[1][2]
β -Arrestin Recruitment	-	6.65 ± 0.15	[1][2]
Receptor Internalization	-	6.16 ± 0.21	[1][2]
Bias Factor	Gai vs. β -Arrestin	~400	[1][2]
Gai vs. Internalization	~6000	[1][2]	

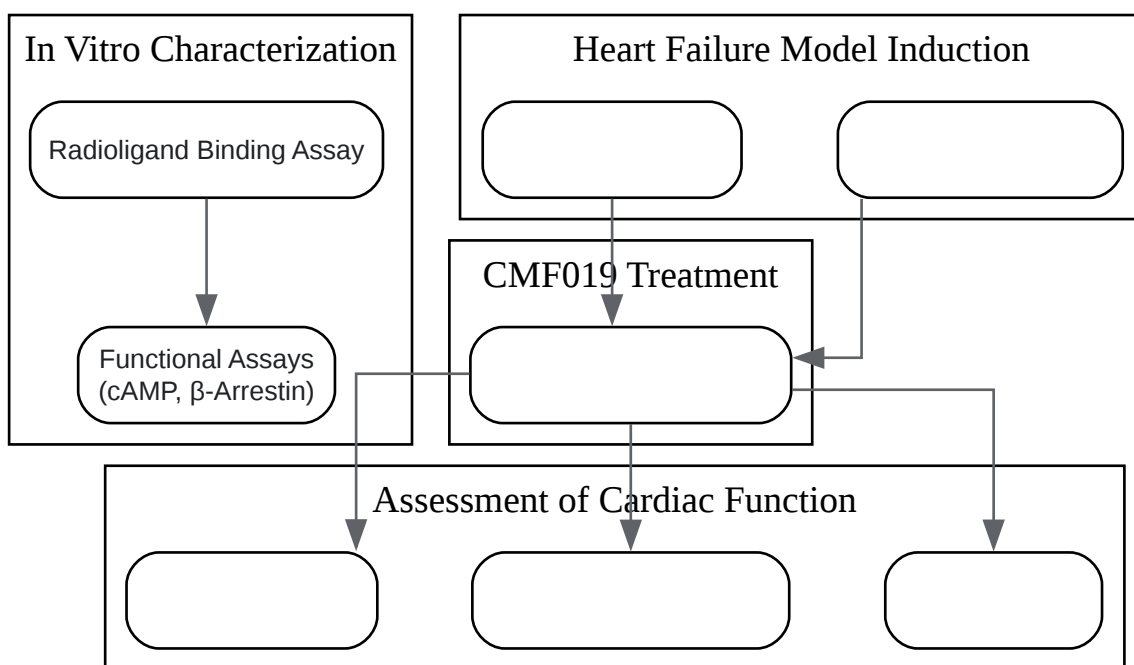
Table 2: In Vivo Hemodynamic Effects of CMF019 in Anesthetized Rats

Parameter	Dose (nmol, i.v.)	Change from Baseline	Reference
Cardiac Contractility (dP/dtmax)	500	↑ 606 ± 112 mmHg/s	[1][2]
Stroke Volume	50	↑ 2.63 ± 0.82 RVU	[3]
500	↑ 2.48 ± 0.87 RVU	[3]	
Cardiac Output	50	↑ 1097 ± 284 RVU/min	[3]
500	↑ 1012 ± 340 RVU/min	[3]	
Heart Rate	500	↑ 5.46 ± 2.32 BPM	[3]
Left Ventricular Systolic Pressure (LVSP)	50	↓ 1.88 ± 0.57 mmHg	[3]
500	↓ 2.23 ± 0.80 mmHg	[3]	
Femoral Artery Pressure	50	↓ 4.16 ± 1.18 mmHg	[3]
500	↓ 6.62 ± 1.85 mmHg	[3]	

Signaling Pathway and Experimental Workflow

CMF019 Biased Signaling at the Apelin Receptor





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References

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- 2. Cardiac action of the first G protein biased small molecule apelin agonist. [repository.cam.ac.uk]
- 3. Frontiers | The G Protein Biased Small Molecule Apelin Agonist CMF-019 is Disease Modifying in Endothelial Cell Apoptosis In Vitro and Induces Vasodilatation Without Desensitisation In Vivo [frontiersin.org]
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